

2-Hydroxybutanamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Hydroxybutanamide

Cat. No.: B2969942

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For Researchers, Scientists, and Drug Development Professionals

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Introduction


2-Hydroxybutanamide is a chemical compound with the molecular formula $C_4H_9NO_2$. While its direct and extensive toxicological profile is not widely published in peer-reviewed literature, its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a foundational understanding of its potential hazards. This guide synthesizes available safety information and outlines standard protocols for its handling and for the assessment of its toxicological properties, in the absence of compound-specific studies.

Hazard Identification and Classification

Based on available data, **2-Hydroxybutanamide** is classified as a hazardous substance. The GHS classifications are summarized in the table below.^[1]

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Pictograms:

 alt text

Signal Word: Warning

Precautionary Measures and Handling

Given the GHS classification, stringent safety protocols must be followed when handling **2-Hydroxybutanamide**.

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn. A lab coat or other protective clothing is required to prevent skin contact.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. If a fume hood is not available, a NIOSH-approved respirator appropriate for organic vapors and particulates should be used.

General Handling and Storage

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands and any exposed skin thoroughly after handling.

- Do not eat, drink, or smoke when using this product.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Experimental Protocols for Toxicological Assessment

While specific toxicological studies for **2-Hydroxybutanamide** are not readily available in the public domain, the following are detailed summaries of standard OECD (Organisation for Economic Co-operation and Development) protocols that would be employed to assess the hazards identified by its GHS classification.

Acute Oral Toxicity (Based on OECD Guideline 423)

This protocol is designed to determine the acute oral toxicity of a substance and is a stepwise procedure using a limited number of animals.

Methodology:

- **Test Animals:** Typically, young adult female rats are used.
- **Housing and Fasting:** Animals are housed in appropriate conditions and fasted (food, but not water) overnight before dosing.
- **Dose Administration:** A single dose of the substance is administered by gavage. The starting dose is selected from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight). The selection is based on any existing information about the substance's toxicity.
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- **Stepwise Procedure:**
 - Initially, three animals are dosed.
 - If mortality occurs, the test is repeated with a lower dose.

- If no mortality occurs, the test is repeated with a higher dose until mortality is observed or the highest dose level is reached.
- Endpoint: The test allows for the determination of the GHS hazard category for acute oral toxicity.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (Based on OECD Guideline 439)

This in vitro method is used to predict the skin irritation potential of a chemical, reducing the need for animal testing.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Methodology:

- Test System: A reconstructed human epidermis model, which is a three-dimensional model of human-derived epidermal keratinocytes.[\[4\]](#)
- Application of Substance: The test chemical is applied topically to the surface of the RhE tissue.[\[2\]](#)
- Exposure and Incubation: The tissue is exposed to the chemical for a defined period (e.g., 60 minutes), after which the chemical is removed by washing. The tissue is then incubated for a post-exposure period (e.g., 42 hours).[\[5\]](#)
- Viability Assessment: Cell viability is measured using a colorimetric assay, most commonly the MTT assay. In this assay, the mitochondrial dehydrogenases of viable cells convert the yellow MTT tetrazolium salt into a blue formazan salt, which is then extracted and quantified spectrophotometrically.[\[2\]](#)[\[3\]](#)
- Endpoint: The percentage of cell viability in the treated tissue is compared to that of a negative control. A chemical is identified as an irritant if the tissue viability is reduced below a certain threshold (typically $\leq 50\%$).[\[4\]](#)

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (Based on OECD Guideline 492)

This in vitro test is used to identify chemicals that induce serious eye damage, as well as those that do not require classification for eye irritation.

Methodology:

- **Test System:** A reconstructed human cornea-like epithelium (RhCE) model.
- **Application of Substance:** The test chemical is applied topically to the surface of the RhCE tissue.
- **Exposure and Post-Incubation:** The tissue is exposed for a defined period, followed by rinsing and a post-exposure incubation period.
- **Viability Assessment:** Similar to the skin irritation test, cell viability is typically measured using the MTT assay.
- **Endpoint:** The reduction in tissue viability is used to classify the chemical's eye irritation potential. A viability of $\leq 60\%$ is often used as a cutoff to identify substances that cause serious eye damage or irritation.

First Aid Measures

- **If Swallowed:** Call a poison center or doctor/physician if you feel unwell. Rinse mouth.
- **If on Skin:** Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- **If in Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **If Inhaled:** Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor/physician if you feel unwell.

Biological Pathways and Mechanism of Action

There is a significant lack of publicly available scientific literature detailing the specific metabolic pathways, toxicokinetics, or mechanisms of action of **2-Hydroxybutanamide**. It is important to distinguish it from its isomer, N-hydroxybutanamide, and its derivatives, which

have been studied as matrix metalloproteinase (MMP) inhibitors.[6] The toxicological effects of **2-Hydroxybutanamide** are likely related to its chemical structure, but without specific studies, any proposed mechanism would be speculative. Further research is required to elucidate its biological interactions.

Conclusion

2-Hydroxybutanamide is a chemical that requires careful handling due to its classification as harmful if swallowed, and as a skin, eye, and respiratory irritant. While specific toxicological data is scarce, adherence to standard safety protocols for hazardous chemicals is paramount. The experimental workflows described provide a roadmap for how the toxicological properties of this and similar compounds are assessed, emphasizing the modern shift towards in vitro methods to reduce animal testing. Professionals in research and drug development should proceed with caution, utilizing appropriate personal protective equipment and engineering controls, and should consult the manufacturer's safety data sheet for the most current and comprehensive information.

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